

Personal protective equipment for handling Tos-PEG1-CH2-Boc

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tos-PEG1-CH2-Boc

Cat. No.: B611426

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Essential Safety and Handling Guide for Tos-PEG1-CH2-Boc

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Tos-PEG1-CH2-Boc** (CAS No. 1643957-24-7). Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Tos-PEG1-CH2-Boc**.

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields conforming to EN166. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU). [1]
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.
Body Protection	Impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Operational and Disposal Plans

Handling and Storage:

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.

- Storage: Store in a cool place. Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: 2 - 8°C.

Spill Response:

In the event of a spill, follow these steps to ensure safety and proper cleanup.



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References

- 1. creativepegworks.com [creativepegworks.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Tos-PEG1-CH2-Boc]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b611426#personal-protective-equipment-for-handling-tos-peg1-ch2-boc\]](https://www.benchchem.com/product/b611426#personal-protective-equipment-for-handling-tos-peg1-ch2-boc)

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